

Application Notes and Protocols for Cell Migration Assay Using ZK756326 Dihydrochloride

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Compound of Interest

Compound Name: ZK756326 dihydrochloride

Cat. No.: B10773303

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These application notes provide detailed protocols for utilizing **ZK756326 dihydrochloride** in cell migration assays. **ZK756326 dihydrochloride** is a potent, selective, non-peptide agonist for the C-C chemokine receptor 8 (CCR8).^{[1][2][3]} As an agonist, it mimics the action of natural CCR8 ligands, such as CCL1, to induce downstream signaling pathways that play a crucial role in cell migration. Understanding the effects of ZK756326 on cell migration is valuable for research in immunology, cancer biology, and other fields where cellular motility is a key process.

Chemokine receptors, including CCR8, are G protein-coupled receptors (GPCRs) that classically signal through G α i to promote cell migration.^[3] The binding of an agonist like ZK756326 to CCR8 initiates a signaling cascade that can involve phospholipase C, protein kinases, and small GTPases, ultimately leading to the cytoskeletal rearrangements necessary for cell movement.

Data Presentation

The following tables present representative quantitative data from hypothetical cell migration experiments using **ZK756326 dihydrochloride**. These data illustrate the dose-dependent effect of the compound on cell migration in two standard assays.

Table 1: Effect of **ZK756326 Dihydrochloride** on Cell Migration in a Scratch Assay

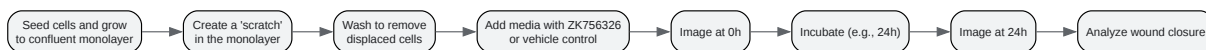
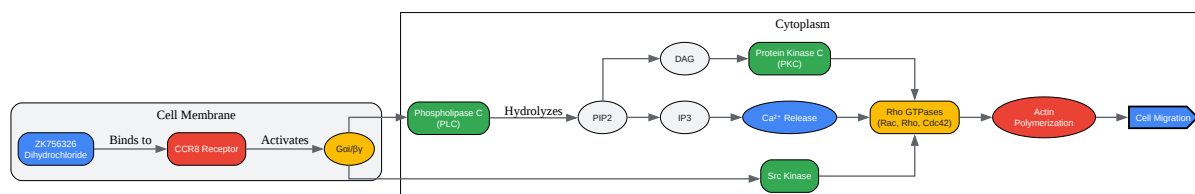
Concentration of ZK756326 (μM)	Average Wound Closure (%) at 24 hours	Standard Deviation
0 (Vehicle Control)	25.3	± 3.1
0.1	42.8	± 4.5
1	68.5	± 5.2
10	85.1	± 4.8
50	88.9	± 3.9

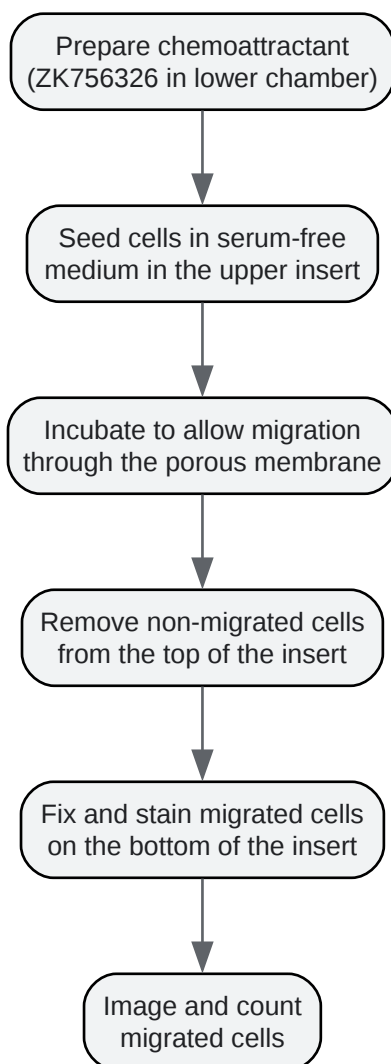
Table 2: Effect of **ZK756326 Dihydrochloride** on Cell Migration in a Transwell Assay

Concentration of ZK756326 (μM)	Average Number of Migrated Cells	Standard Deviation
0 (Vehicle Control)	58	± 12
0.1	135	± 25
1	298	± 38
10	452	± 45
50	475	± 32

Signaling Pathway

The binding of **ZK756326 dihydrochloride** to the CCR8 receptor initiates a downstream signaling cascade that promotes cell migration.





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References

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- 2. medchemexpress.com [medchemexpress.com]

- 3. Identification and characterization of a potent, selective nonpeptide agonist of the CC chemokine receptor CCR8 - PubMed [pubmed.ncbi.nlm.nih.gov]
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